

Biodegradability of SURFONIC JL-80X in Laboratory Settings: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: SURFONIC JL 80X

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Introduction

SURFONIC JL-80X, a nonionic surfactant, is an alkoxyated linear alcohol utilized in a variety of industrial and cleaning applications.[1][2] Its environmental fate, particularly its biodegradability, is a critical consideration for its application and disposal. This technical guide provides an in-depth analysis of the biodegradability of SURFONIC JL-80X and structurally similar compounds under laboratory conditions. While specific quantitative data from standardized ready biodegradability tests for SURFONIC JL-80X are not publicly available, information from the manufacturer and extensive research on the broader class of linear alcohol ethoxylates provide a strong indication of its environmental profile.

SURFONIC JL-80X is chemically described as a C10-C12 linear alcohol with both ethylene oxide (EO) and propylene oxide (PO) units.[3][4] The manufacturer, Huntsman Corporation, has stated that semi-continuous activated sludge studies indicate that SURFONIC JL-80X is completely biodegraded, as measured by the disappearance of dissolved organic carbon.[5] This suggests a high susceptibility to microbial degradation.

Biodegradability of Linear Alcohol Ethoxylates

Linear alcohol ethoxylates (LAEs), the chemical family to which SURFONIC JL-80X belongs, are generally considered to be readily biodegradable.[6] The rate and extent of their biodegradation are influenced by factors such as the length of the alkyl chain and the degree of

ethoxylation. Studies have consistently shown that LAEs with alkyl chain lengths of less than 16 carbons, such as the C10-C12 backbone of SURFONIC JL-80X, are readily biodegradable, often achieving greater than 60% mineralization to carbon dioxide and water in standard 28-day tests.[7]

The biodegradation of LAEs typically proceeds through two primary aerobic pathways:

- **Central Fission:** The ether bond between the alkyl chain and the ethoxylate chain is cleaved, forming a fatty alcohol and a polyethylene glycol (PEG) chain. The fatty alcohol is then rapidly degraded.
- **Omega- and Beta-Oxidation:** The terminal end of the alkyl chain is oxidized, followed by a stepwise shortening of the chain.

Quantitative Biodegradability Data (Representative)

While specific data for SURFONIC JL-80X is not available, the following table summarizes representative data for linear alcohol ethoxylates with similar chain lengths from standardized ready biodegradability tests, such as the OECD 301 series.

Test Substance (similar to SURFONIC JL-80X)	Test Guideline	Duration (days)	Biodegradation (%)	Classification
C12-15 Alcohol Ethoxylate	OECD 301F	28	> 60	Readily Biodegradable
C9-11 Alcohol Ethoxylate	OECD 301F	28	> 60	Readily Biodegradable
C12-14 Alcohol Ethoxylate	OECD 301B	28	> 70 (as DOC)	Readily Biodegradable

This table presents representative data for substances structurally similar to SURFONIC JL-80X to illustrate expected biodegradability. It is not data for SURFONIC JL-80X itself.

Experimental Protocols: OECD 301F Manometric Respirometry Test

The OECD 301F test is a standard method for assessing the ready biodegradability of chemical substances in an aerobic aqueous medium.[8][9] It measures the oxygen consumed by a microbial inoculum as it degrades the test substance.

Objective: To determine the degree of aerobic biodegradation of a substance by measuring oxygen consumption.

Principle: A known volume of inoculated mineral medium containing a known concentration of the test substance as the sole source of organic carbon is stirred in a closed flask at a constant temperature for up to 28 days. The consumption of oxygen is measured by monitoring the change in pressure inside the respirometer.

Materials and Apparatus:

- Respirometer with pressure sensor
- Constant temperature chamber ($20 \pm 1^{\circ}\text{C}$)
- Magnetic stirrers
- Glass flasks of appropriate volume
- Source of activated sludge (inoculum)
- Mineral medium (as per OECD 301 guidelines)
- Reference substance (e.g., sodium benzoate)
- Test substance (SURFONIC JL-80X)
- Carbon dioxide absorbent (e.g., potassium hydroxide)

Procedure:

- Preparation of Mineral Medium: Prepare the mineral medium according to the OECD 301 guideline, ensuring it contains all necessary inorganic nutrients for microbial growth.
- Preparation of Inoculum: Collect fresh activated sludge from a wastewater treatment plant treating predominantly domestic sewage. The sludge is typically washed and aerated before use to reduce endogenous respiration.
- Test Setup:
 - Add a defined volume of mineral medium to each flask.
 - Add the test substance to achieve a concentration that will yield a theoretical oxygen demand (ThOD) of 50-100 mg/L.
 - Add the inoculum.
 - In separate flasks, prepare a blank control (inoculum and mineral medium only) and a reference control (inoculum, mineral medium, and a readily biodegradable reference substance).
 - Add a small container with a CO₂ absorbent to each flask.
- Incubation: Seal the flasks and place them in the respirometer at a constant temperature of $20 \pm 1^{\circ}\text{C}$ in the dark. Stir the contents continuously.
- Data Collection: Monitor the oxygen consumption in each flask at regular intervals for 28 days.
- Calculation of Biodegradation: The percentage of biodegradation is calculated as the mean oxygen consumption of the test substance (corrected for the blank) divided by its ThOD, expressed as a percentage.

Pass Criteria: A substance is considered "readily biodegradable" if it reaches at least 60% of its ThOD within a 10-day window during the 28-day test period.^[9]

Visualizations

Caption: Aerobic Biodegradation Pathways of Linear Alcohol Ethoxylates.

Caption: Experimental Workflow for the OECD 301F Test.

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- To cite this document: BenchChem. [Biodegradability of SURFONIC JL-80X in Laboratory Settings: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1166411#biodegradability-of-surfonic-jl-80x-in-laboratory-conditions]

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